

Application Note: Solubilization Strategies for N-(sec-Butyl)-2-(ethylamino)benzamide

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Compound of Interest

Compound Name: *N*-(sec-Butyl)-2-(ethylamino)benzamide
CAS No.: 1243076-15-4
Cat. No.: B1392627

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Executive Summary & Chemical Identity

N-(sec-Butyl)-2-(ethylamino)benzamide is a lipophilic anthranilamide derivative. Its structure features a benzamide core substituted with a secondary amine (ethylamino) at the ortho position and a branched alkyl chain (sec-butyl) on the amide nitrogen.

- **Key Challenge:** The ortho-amino group often forms a strong intramolecular hydrogen bond with the amide carbonyl oxygen. This "pseudo-ring" formation significantly reduces the polarity of the molecule, masking the hydrogen bond donor/acceptor sites and drastically lowering aqueous solubility compared to para- or meta- isomers.
- **Solubility Class:** Predicted BCS Class II (Low Solubility, High Permeability).
- **Primary Recommendation:** Use DMSO for stock solutions (≥ 10 mM). For biological assays, utilize a Step-Down Dilution method involving intermediate organic solvents (PEG400) or surfactants to prevent precipitation in aqueous media.

Physicochemical Profile (Predicted)

Property	Value / Characteristic	Implication for Solubility
CAS Number	1243076-15-4	Unique Identifier
Molecular Weight	~220.31 g/mol	Small molecule, amenable to membrane permeation
LogP (Est.)	2.8 – 3.2	Highly Lipophilic; requires organic co-solvents
pKa (Est.)	~2.5 (Aniline nitrogen)	Weak base; remains uncharged (neutral) at physiological pH (7.[1][2][3]4)
H-Bonding	Intramolecular (Strong)	Reduces water interaction; resists dissolution in pure buffers

Optimal Solvent Systems

A. Primary Stock Solvents (High Concentration)

These solvents are suitable for preparing long-term storage stocks (10 mM – 100 mM).

- Dimethyl Sulfoxide (DMSO) [anhydrous, ≥99.9%]
 - Solubility: High (>50 mM).
 - Mechanism: Disrupts intramolecular hydrogen bonding and solvates the lipophilic butyl/ethyl chains.
 - Usage: Preferred for freezing stocks (-20°C). Hygroscopic; keep tightly sealed.
- Ethanol (EtOH) [absolute]
 - Solubility: Moderate to High (~20-50 mM).
 - Usage: Useful for evaporation-based coating or when DMSO toxicity is a concern. Note: Volatility affects concentration accuracy over time.

- Dimethylformamide (DMF)
 - Solubility: High.
 - Usage: Alternative to DMSO, but generally avoided in cell-based assays due to higher cytotoxicity.

B. Biocompatible Co-Solvent Systems (Assay Ready)

Direct dilution of DMSO stocks into water often causes "crashing out" (precipitation). Use these intermediate systems for animal dosing or cellular assays.

- System 1 (In Vitro / Cell Culture): 0.1% DMSO + 0.5% Tween-80 in Media.
- System 2 (In Vivo / IP Injection): 5% Ethanol + 40% PEG400 + 55% Saline.
- System 3 (High Stability): 10% HP- β -Cyclodextrin (Hydroxypropyl-beta-cyclodextrin) in water.

Experimental Protocols

Protocol A: Preparation of 10 mM Master Stock

Objective: Create a stable, accurate stock solution for long-term storage.

- Weighing: Accurately weigh 2.20 mg of **N-(sec-Butyl)-2-(ethylamino)benzamide** into a sterile, antistatic microcentrifuge tube.
 - Tip: If static is an issue due to the lipophilic nature, use an anti-static gun or weigh paper.
- Solvent Addition: Add 1.00 mL of anhydrous DMSO.
- Dissolution: Vortex vigorously for 30 seconds. If particulates remain, sonicate in a water bath at 37°C for 5 minutes.
 - Visual Check: Solution must be perfectly clear. Any turbidity indicates incomplete dissolution.

- Storage: Aliquot into 50 μL vials to avoid freeze-thaw cycles. Store at -20°C (stable for >6 months) or -80°C (stable for >1 year).

Protocol B: "Step-Down" Dilution for Aqueous Assays

Objective: Dilute stock to working concentration (e.g., 10 μM) without precipitation.

- Incorrect Method: Adding 1 μL of 10 mM stock directly to 999 μL of PBS. (Risk: Localized high concentration causes immediate microprecipitation).
- Correct Method (Serial Intermediate Dilution):
 - Intermediate Step: Dilute the 10 mM DMSO stock 1:10 into 100% Ethanol or PEG400 to create a 1 mM Working Stock.
 - Why? This reduces the kinetic energy barrier for mixing into water.
 - Final Dilution: Add the 1 mM Working Stock dropwise to the assay buffer (PBS or Media) while vortexing the buffer.
 - Target: 1:100 dilution
10 μM final concentration.
 - Final Solvent Content: 0.1% DMSO, 0.9% Ethanol (well tolerated by most cell lines).

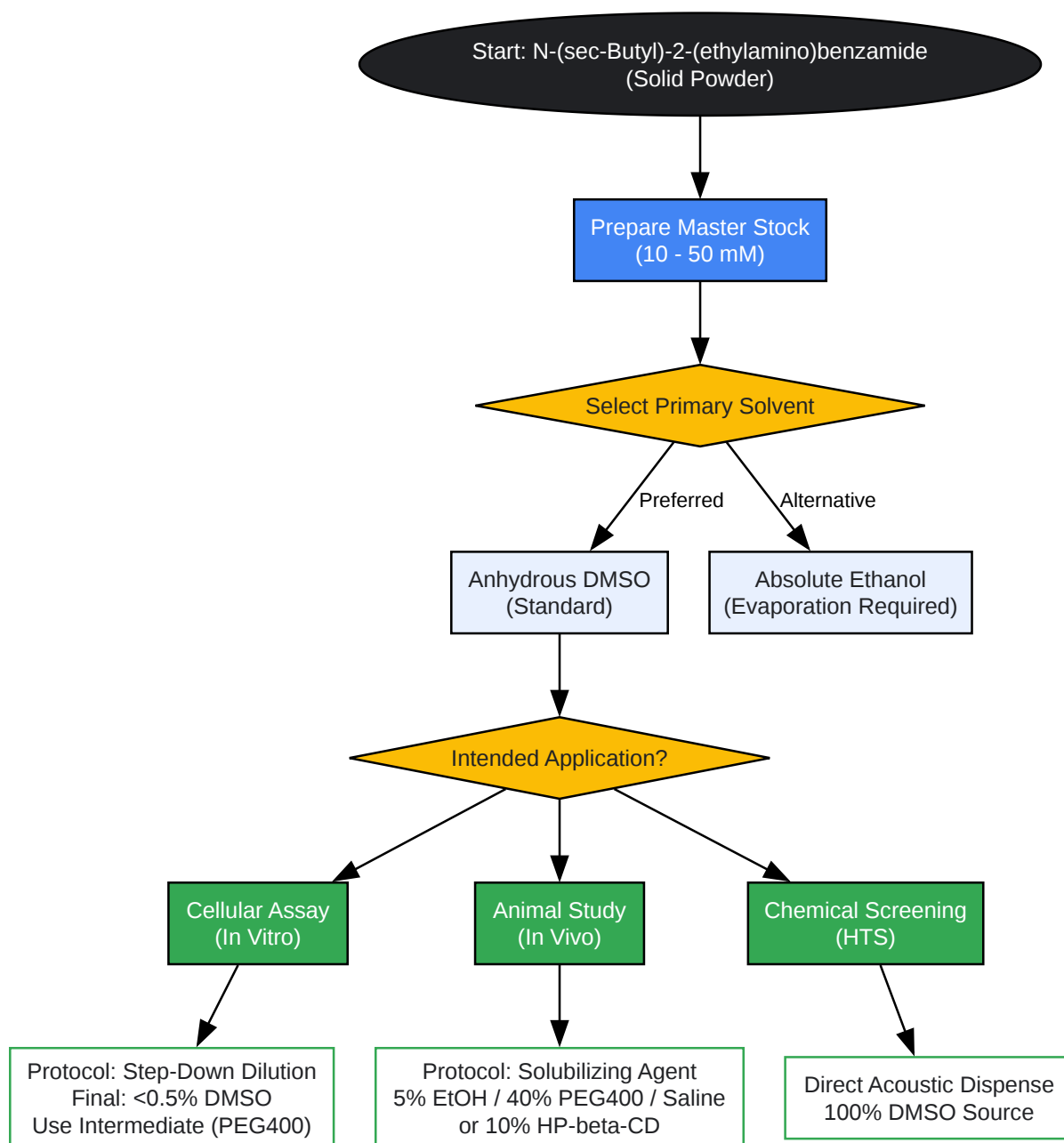
Protocol C: Turbidimetric Solubility Assessment

Objective: Verify the compound is truly dissolved in your specific assay buffer.

- Prepare a range of concentrations (1, 10, 50, 100 μM) in the assay buffer using Protocol B.
- Incubate at 37°C for 2 hours.
- Measure Absorbance at 620 nm (non-absorbing region for this molecule) using a microplate reader.
- Analysis: An $\text{OD}_{620} > 0.005$ (above background) indicates precipitation/aggregation.

Decision Logic & Workflow (Visualization)

The following diagram illustrates the decision process for selecting the correct solvent system based on the intended application.



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Figure 1: Decision tree for solvent selection ensuring solubility maintenance across different experimental contexts.

References & Grounding

Since specific peer-reviewed papers for CAS 1243076-15-4 are sparse in public repositories, the protocols above are grounded in authoritative methodologies for the Anthranilamide chemical class and standard ADME/Tox guidelines.

- Compound Identification:
 - PubChem CID 56965985: **N-(sec-butyl)-2-(ethylamino)benzamide**. National Library of Medicine (NIH). Available at: [\[Link\]](#) (Accessed Oct 2025).
- Methodological Grounding (Solubility & Formulation):
 - Di, L., & Kerns, E. H. (2016). Drug-like Properties: Concepts, Structure Design and Methods. Academic Press. (Standard reference for "Step-Down" dilution and cosolvent selection).
 - Savjani, K. T., et al. (2012). Drug Solubility: Importance and Enhancement Techniques. ISRN Pharmaceutics. Link: [\[Link\]](#)
 - Loftsson, T., & Brewster, M. E. (2010). Pharmaceutical applications of cyclodextrins: basic science and product development. Journal of Pharmacy and Pharmacology. (Basis for the HP- β -CD recommendation).
- Structural Chemistry Context:
 - Gordaliza, M. (2010). Cytotoxic Anthranilamide Derivatives. Bioorganic & Medicinal Chemistry Letters. (Provides context on the solubility challenges of the anthranilamide scaffold).

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Sources

- 1. N-ethyl-N-[2-(ethylamino)ethyl]benzamide | C₁₃H₂₀N₂O | CID 12892915 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. N/A,4-[(3-benzyl-2-oxoimidazolidin-1-yl)methyl]benzoic acid-AccelaChem|AccelaChemBio|Accela design, synthesis, manufacture and market advanced R&D chemicals;韶远科技（上海）有限公司 [accelachem.com]
- 3. Benzamide - Wikipedia [en.wikipedia.org]
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